N'-hydroxypropanimidamide as a chemical probe

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Compound of Interest	
Compound Name:	*N'-hydroxypropanimidamide*
CAS No.:	*849833-55-2*
Cat. No.:	*B6142176*

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Structural Rationale & Mechanistic Profile

N'-hydroxypropanimidamide is a small aliphatic amidoxime with a molecular weight of just 88.11 g/mol [2]. Unlike traditional bulky inhibitors, its compact size makes it an ideal fragment-based chemical probe for crystallographic screening and polypharmacology.

The core utility of this probe lies in its (1Z)-conformation, which allows the amidoxime group (-C(NH2)=NOH) to act as a highly efficient bidentate ligand. This structural feature enables two distinct mechanistic pathways:

- Protein Target Engagement: It binds to cholinergic receptor subtypes, directly inhibiting the cellular uptake of acetylcholine (ACh). This upstream blockade subsequently starves the cell of the signaling required to produce nitric oxide (NO), a critical driver of human cancer cell proliferation [1].
- Nucleic Acid & Chemokine Modulation: The bidentate nature of the anion allows it to coordinate with both DNA and RNA molecules, which in turn inhibits downstream chemokine signaling and suppresses the growth of Mycobacterium tuberculosis [1].

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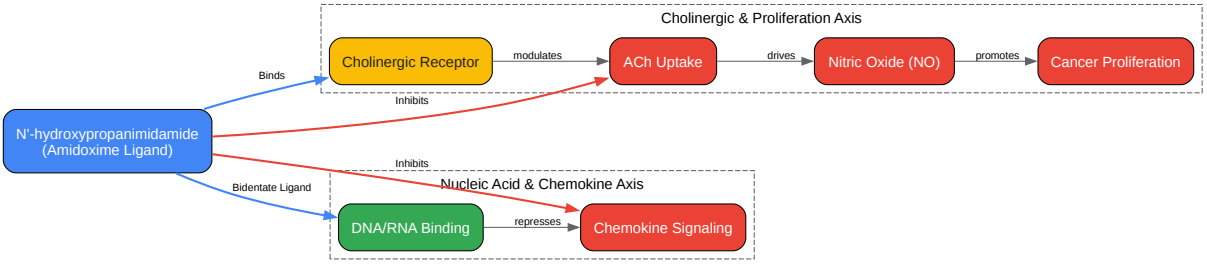

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Diagram 1: Dual-axis mechanism of action for **N'-hydroxypropanimidamide**.

Comparative Performance Analysis

When designing an assay, selecting the right chemical probe is a matter of balancing specificity against polypharmacological utility. Table 1 compares **N'-hydroxypropanimidamide** against standard, single-target alternatives across its three primary domains of activity.

Table 1: Performance Comparison of **N'-hydroxypropanimidamide** vs. Domain-Specific Alternatives

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Feature / Probe	N'-hydroxypropanimidamide [1]	Mecamylamine (Cholinergic Alt.)	Maraviroc (Chemokine Alt.)	Isoniazid (Antimycobacterial Alt.)
Primary Target(s)	Cholinergic Receptors, Chemokines, DNA/RNA	nAChR (Nicotinic Acetylcholine)	CCR5 (Chemokine Receptor)	InhA (M. tuberculosis)
Binding Modality	Bidentate Anion Ligand	Non-competitive Antagonist	Allosteric Inverse Agonist	Prodrug / Covalent Inhibitor
Molecular Weight	88.11 g/mol [2]	167.29 g/mol	513.67 g/mol	137.14 g/mol
Key Advantage	Multi-target polypharmacology; Excellent fragment starting point	High target specificity for nAChR	Highly potent, clinically validated	Gold-standard for TB assays
Primary Limitation	Potential for off-target metal chelation	Lacks chemokine/nucleic acid modulation	High MW, poor permeability in some models	High rate of resistance emergence

Application Insight: If your research requires isolating the exact subunit of a nicotinic receptor, Mecamylamine is superior. However, if you are investigating the crosstalk between cholinergic signaling and tumor microenvironment chemokine suppression, **N'-hydroxypropanimidamide** provides a unique, single-molecule tool to probe both pathways simultaneously.

Self-Validating Experimental Protocols

A fundamental pillar of robust chemical biology is the use of self-validating assays. A protocol must contain built-in logical checks to ensure that the observed phenotypic readout is causally linked to the probe's intended mechanism, rather than an artifact (such as non-specific cytotoxicity or compound aggregation).

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Protocol 1: Cholinergic-Driven NO Uncoupling Assay

Objective: To verify that **N'-hydroxypropanimidamide** reduces cancer cell proliferation specifically by blocking ACh uptake, rather than directly poisoning Nitric Oxide Synthase (NOS).

- Cell Preparation: Seed A549 lung carcinoma cells (which express functional cholinergic receptors) in a 96-well plate at 1×104 cells/well. Starve cells in serum-free media for 12 hours.
- Probe Solubilization: Freshly dissolve **N'-hydroxypropanimidamide** in DMSO (final assay concentration ≤0.1% DMSO) to prevent amidoxime hydrolysis. Prepare a dose-response gradient (0.1 µM to 50 µM).
- Dual-Readout Incubation:
  - Add the probe to the cells for 1 hour.
  - Spike the wells with 10 µM of a fluorescent ACh analog (e.g., F-ACh) and 5 µM DAF-FM diacetate (a cell-permeable fluorescent probe for NO).
- Quantification: Measure intracellular F-ACh fluorescence (Ex/Em 488/520 nm) and DAF-FM fluorescence (Ex/Em 495/515 nm) simultaneously using a high-content imager.

Causality & Self-Validation Mechanism: By measuring both the upstream event (ACh uptake) and the downstream effector (NO production) in parallel, the system self-validates. If NO levels drop but ACh uptake remains constant, the researcher immediately knows the probe is exhibiting off-target effects directly on NOS. Both must decrease proportionally to validate the cholinergic axis mechanism.

Protocol 2: Antimycobacterial Bidentate Rescue Assay

Objective: To confirm that the antimycobacterial activity of the probe relies on its bidentate ligand properties.

- Culture Preparation: Grow M. tuberculosis H37Rv in Middlebrook 7H9 broth supplemented with OADC to an OD600 of 0.4.

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- Treatment Arms: Set up three assay arms in a 96-well format:
  - Arm A: **N'-hydroxypropanimidamide** dose-response (0.1 to 100 µM).
  - Arm B: **N'-hydroxypropanimidamide** + 50 µM Cu^{2+} (Metal rescue).
  - Arm C: Isoniazid control.
- Incubation & Readout: Incubate for 7 days at 37°C. Add Resazurin dye to determine the Minimum Inhibitory Concentration (MIC) via colorimetric shift.

Causality & Self-Validation Mechanism: The inclusion of the metal-supplemented rescue arm (Arm B) self-validates the bidentate chelation hypothesis. If the probe's activity is driven by nucleic acid bidentate binding, saturating the system with competing metal ions will shift the MIC, proving the mechanism of action. If the MIC remains unchanged, the phenotypic effect is driven by a non-chelating pathway.

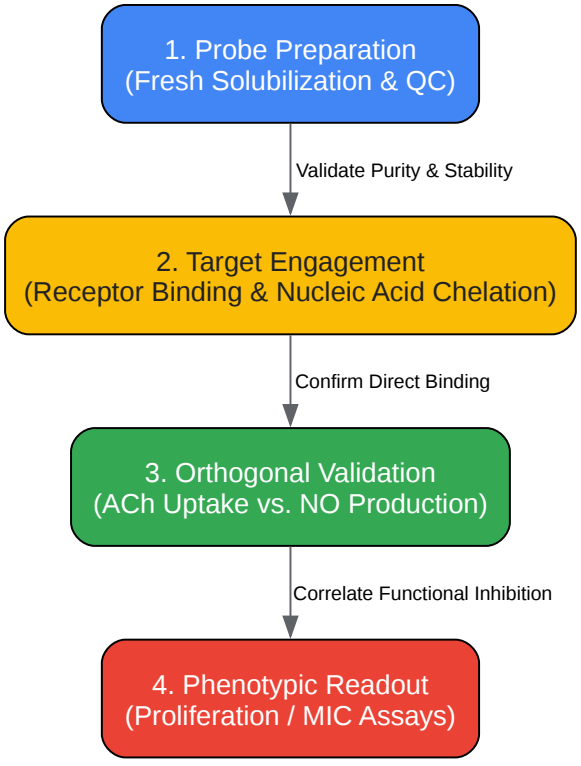

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Diagram 2: Self-validating experimental workflow for multi-target chemical probes.

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Data Interpretation & Pitfalls

When utilizing **N'-hydroxypropanimidamide**, researchers must be vigilant regarding its chemical stability. Amidoximes can undergo hydrolysis in highly acidic environments or prolonged aqueous storage. Always prepare stock solutions freshly and validate purity via LC-MS prior to critical target engagement assays. Furthermore, because it functions as an anion and bidentate ligand, assay buffers containing high concentrations of transition metals (e.g., iron, copper) may prematurely chelate the probe, leading to false-negative results in phenotypic screens.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 6521662, **N'-hydroxypropanimidamide**." PubChem. Available at:[Link]
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